

Suc-Ala-Ala-Pro-Gly-pNA synthesis protocol

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Compound Focus: Suc-Ala-Ala-Pro-Gly-pNA

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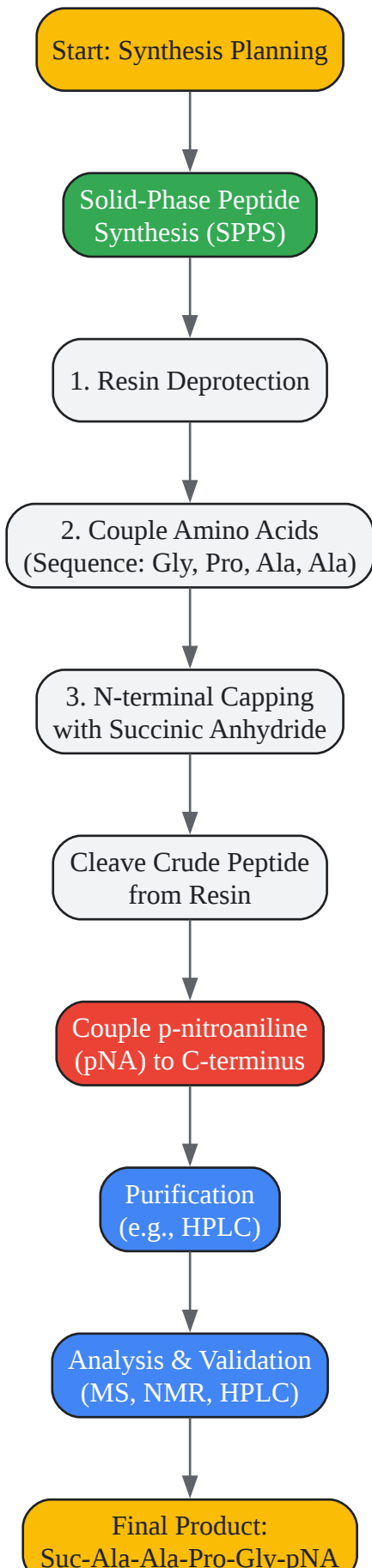
Related Peptide-pNA Substrates

Although the synthesis protocol for your target compound is not available, the table below summarizes information on several closely related peptide-p-nitroanilide (pNA) substrates found in the literature. These examples illustrate the common research context for such compounds.

Compound Name	CAS Number	Molecular Formula	Molecular Weight	Primary Research Application
Suc-Ala-Ala-Pro-Leu-pNA [1]	70968-04-6	C27H38N6O9	590.625	Substrate for human pancreatic elastase 2 [1].
Suc-Ala-Glu-Pro-Phe-pNA [2]	128802-76-6	C32H38N6O11	682.69	Chromogenic substrate for studying protease activity and specificity [2].
N-succinyl-Ala-Ala-Pro-Val-pNA [3]	N/A	N/A	N/A	Chromogenic substrate for the detection of Human Neutrophil Elastase (HNE) [3].
suc-Ala-Ala-Pro-Ala-pNA [3]	N/A	N/A	N/A	Chromogenic substrate for the detection of Human Neutrophil Elastase (HNE) [3].

General Workflow for Peptide-pNA Synthesis

Based on the common use of these compounds, the synthesis of a chromogenic peptide substrate like **Suc-Ala-Ala-Pro-Gly-pNA** typically follows a multi-step solid-phase or solution-phase peptide synthesis approach. The following diagram outlines the general logical workflow.



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General workflow for synthesizing a peptide-pNA chromogenic substrate.

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References

1. - Suc - Ala - Ala -Leu- Pro | CAS#:70968-04-6 | Chemsrc pNA [chemsrc.com]
2. - Suc -Glu- Ala -Phe- Pro | CAS 128802-76-6 | SCBT - Santa Cruz... pNA [scbt.com]
3. Publication : USDA ARS [ars.usda.gov]

To cite this document: Smolecule. [Suc-Ala-Ala-Pro-Gly-pNA synthesis protocol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12867471#suc-ala-ala-pro-gly-pna-synthesis-protocol>]

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